

optimizing 2-Aminobenzenesulfonamide synthesis yield

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Compound Focus: 2-Aminobenzenesulfonamide

CAS No.: 3306-62-5

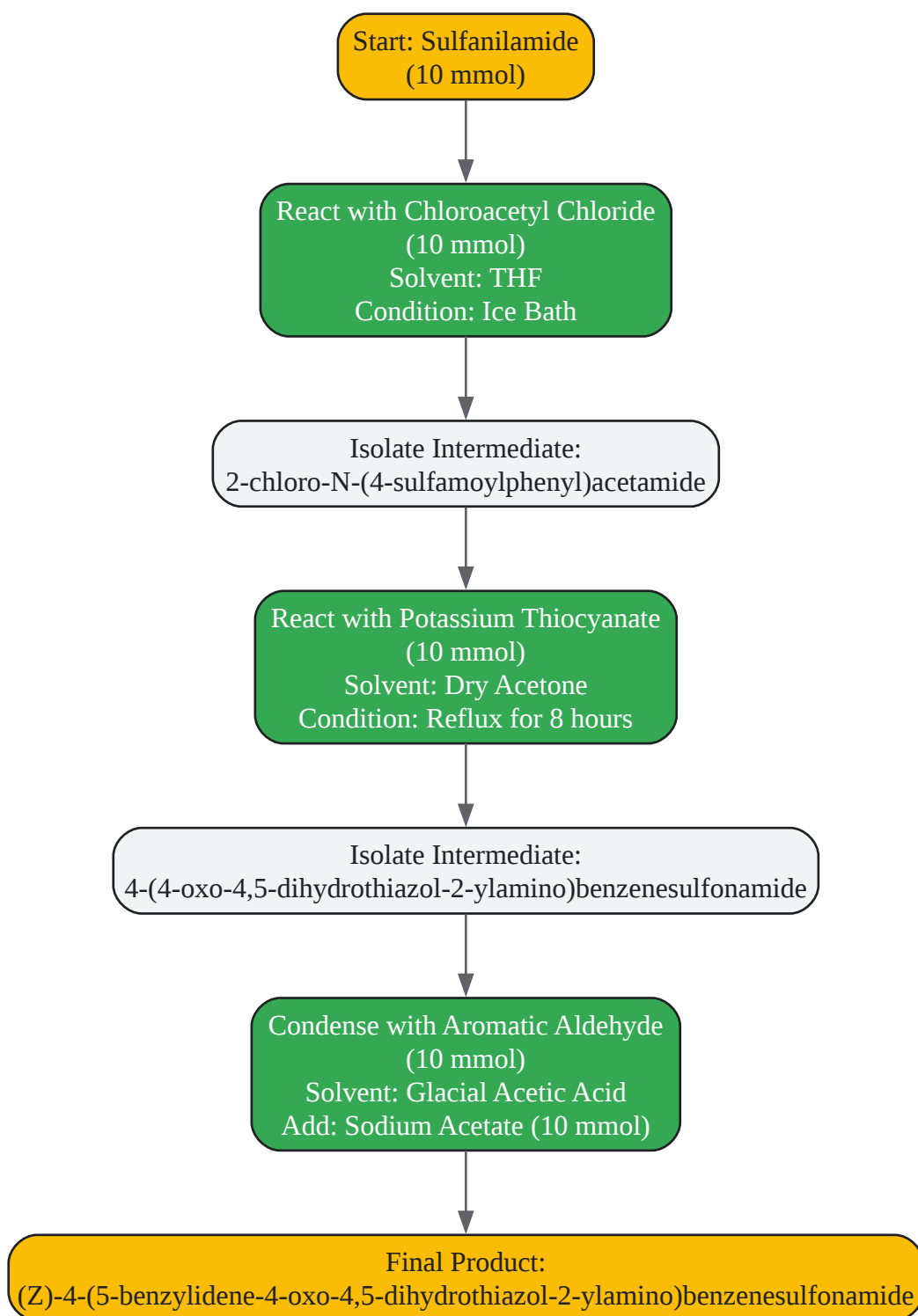
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Synthesis Methods for Sulfonamide Derivatives

Method Name	Key Reaction Steps	Reagents & Conditions	Reported Purpose & Outcome
Reflux Condensation for Sulfanilamide Derivatives [1]	1. Sulfanilamide + chloroacetyl chloride → 2-chloro-N-(4-sulfamoylphenyl)acetamide 2. Intermediate + potassium thiocyanate → 4-(4-oxo-4,5-dihydrothiazol-2-ylamino)benzene sulfonamide 3. Intermediate + aromatic aldehydes → final derivatives	Solvents: THF, dry acetone, glacial acetic acid. Conditions: Ice bath (step 1), reflux for 8 hours (step 2), equimolar reactants. Catalyst/Base: Sodium acetate.	Purpose: Create sulfanilamide-thiazolopyrimidine hybrids for biological evaluation. Outcome: Successfully synthesized 10 target derivatives for testing as dual CA-II and Dkk1 inhibitors.
Chan-Lam Coupling for Biphenyl Sulfonamides [2]	Cross-coupling of 4'-amino-[1,1'-biphenyl]-4-sulfonamide with various aryl/heteroaryl boronic acids.	Catalyst: Cu(OAc) ₂ Base: TMEDA (N,N,N',N'-Tetramethylethylenediamine) Solvent: Methanol/Water (10:1) Atmosphere: Ambient oxygen Time/Temp: 24 hours, 25°C	Purpose: Efficient C-N bond formation for creating novel carbonic anhydrase inhibitors. Outcome: Achieved good to excellent yields (65%-81%); electron-withdrawing groups on boronic acid gave higher yields.

The following workflow diagram illustrates the key steps and decision points in the reflux condensation method.



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Synthesis Optimization Insights

While not specific to **2-Aminobenzenesulfonamide**, the search results highlight general strategies for optimizing sulfonamide synthesis:

- **Solvent Selection is Critical:** In the Chan-Lam coupling method, switching the solvent from ethyl acetate to methanol significantly increased yields due to better solubility of the starting material [2].
- **Reaction Time Monitoring:** The yield of Chan-Lam coupling was directly related to reaction time, with maximum yields achieved at 24 hours [2].
- **Electron Effects:** The presence of electron-withdrawing groups on reactants (e.g., on boronic acids in Chan-Lam coupling) can lead to higher yields compared to electron-donating groups [2].

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References

1. Synthesis, in vitro evaluation and computational modelling ... [pmc.ncbi.nlm.nih.gov]
2. Facile synthesis of aminobiphenyl sulfonamides via Chan– ... [nature.com]

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